

Essential Safety and Handling Guide for Methylamine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methane hydrochloride

Cat. No.: B10817705

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Disclaimer: The chemical name "**Methane hydrochloride**" is not a standard recognized term in chemistry. This guide has been developed under the assumption that the intended substance is Methylamine Hydrochloride (CAS No. 593-51-1), a common laboratory chemical. It is crucial to verify the identity of your chemical before implementing these safety protocols.

This document provides immediate and essential safety, handling, and disposal information for laboratory professionals working with Methylamine Hydrochloride.

Hazard Identification and Immediate Precautions

Methylamine hydrochloride is a hazardous substance that requires careful handling. Key hazards include:

- Harmful if swallowed[1][2][3][4][5]
- Causes skin irritation[1][2][4][5][6]
- Causes serious eye irritation[1][2][4][5][6]
- May cause respiratory irritation[1][2][4][5][6]

It is also hygroscopic, meaning it readily absorbs moisture from the air, which can affect its purity and reactivity.[4][6][7][8][9]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling Methylamine Hydrochloride to minimize exposure risk.

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved chemical safety goggles.[1][3][6]	Protects against dust particles and accidental splashes.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber) inspected before use.[1] Lab coat or other protective clothing to prevent skin contact.[6]	Prevents skin irritation and potential absorption.[2][6]
Respiratory Protection	Generally not required in a well-ventilated area. If dust is generated or ventilation is inadequate, a NIOSH-approved particulate respirator should be used.[3][6]	Protects against inhalation of irritating dust.[2][6]

Step-by-Step Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical for maintaining a safe laboratory environment.

Handling:

- **Ventilation:** Always handle Methylamine Hydrochloride in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[1][6]
- **Avoid Dust Formation:** Minimize the generation and accumulation of dust during handling.[1][3][6]

- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before breaks or leaving the lab.[1][6] Do not eat, drink, or smoke in the work area.[3]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes.[1][3][6]

Storage:

- Container: Keep the container tightly closed and store in the original packaging.[1][6]
- Conditions: Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[1][6][8]
- Moisture Protection: As the material is hygroscopic, store it protected from moisture, potentially under an inert gas.[1][6][7][8]

Accidental Release and First Aid Measures

Immediate and appropriate response to spills and exposures is crucial.

Incident	Action
Minor Spill	1. Evacuate personnel from the immediate area. 2. Ensure adequate ventilation. 3. Wearing appropriate PPE, sweep up the spilled solid, avoiding dust generation. 4. Place the material into a suitable, labeled container for disposal. [1] [6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1] [4] [6]
Skin Contact	Remove contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [1] [4] [6]
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention. [1] [4] [6]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [4] [6]

Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.[\[2\]](#)

- Waste Classification: Methylamine Hydrochloride waste is considered hazardous.
- Containment: Collect waste material in a clearly labeled, sealed container. Do not mix with other waste.

- Disposal Route: Dispose of the waste through a licensed professional waste disposal service.^[10] Do not empty into drains.^{[1][3][6]}

Quantitative Data Summary

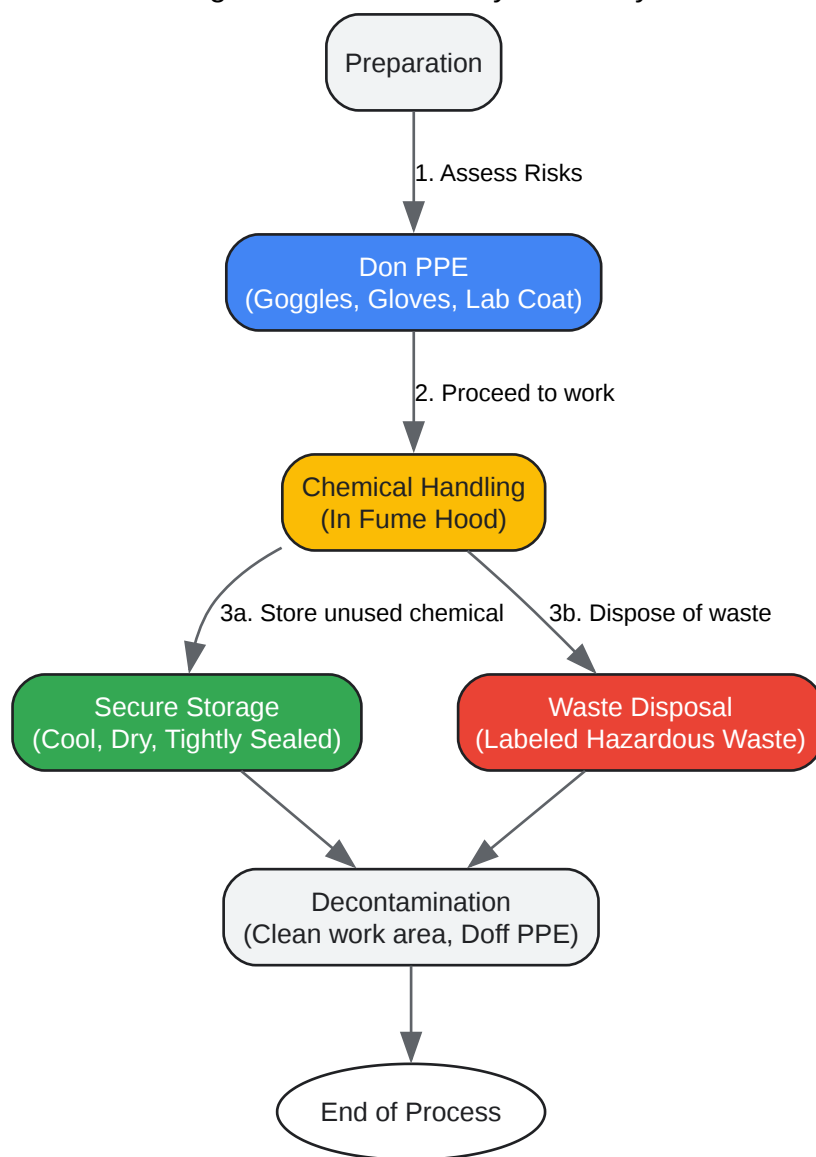
The following table summarizes key quantitative data for Methylamine Hydrochloride.

Property	Value
CAS Number	593-51-1 ^[1]
Molecular Formula	CH ₅ N · HCl ^[4]
Molecular Weight	67.52 g/mol ^{[2][5]}
Appearance	White crystalline solid ^{[2][6][7][9]}
Melting Point	228 - 233 °C (442.4 - 451.4 °F) ^{[4][8]}
Boiling Point	225 - 230 °C (437 - 446 °F) ^{[4][8]}
Solubility	Highly soluble in water ^{[2][7][9]}
pH	5-7 (10g/l solution at 20°C) ^{[4][8]}

Experimental Workflow and Logic Diagram

The following diagram illustrates the standard workflow for handling Methylamine Hydrochloride, from preparation to disposal.

Safe Handling Workflow for Methylamine Hydrochloride



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Caption: Workflow for safe handling of Methylamine Hydrochloride.

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